

# Essential Safety and Logistical Information for Handling 1,4-Diphenylbutane-d4

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## Compound of Interest

Compound Name: 1,4-Diphenylbutane-d4

Cat. No.: B15559447

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Disclaimer: This document provides guidance on the safe handling and disposal of **1,4-Diphenylbutane-d4** for research purposes. A specific Safety Data Sheet (SDS) for **1,4-Diphenylbutane-d4** was not located; therefore, this guidance is based on information for the non-deuterated analogue, 1,4-Diphenylbutane, and other structurally similar deuterated compounds. It is imperative to treat this chemical with caution and to consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **1,4-Diphenylbutane-d4**, thereby minimizing exposure and environmental impact.

## Immediate Safety and Handling Precautions

Based on data from similar compounds, **1,4-Diphenylbutane-d4** should be handled as a hazardous substance. The non-deuterated form is known to cause skin and serious eye irritation and may have long-lasting harmful effects on aquatic life[1]. A structurally similar deuterated compound, 1,4-Dichlorobenzene-d4, is also an eye irritant and a suspected carcinogen[2]. Therefore, appropriate personal protective equipment (PPE) and safe handling practices are mandatory.

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **1,4-Diphenylbutane-d4** and its non-deuterated analogue.

Property	Value	Source
1,4-Diphenylbutane-d4		
Molecular Formula	C16H14D4	[3]
Molar Mass	214.34 g/mol	[3]
1,4-Diphenylbutane (analogue)		
Appearance	White crystals	[4]
Melting Point	52-53°C	[4]
Boiling Point	122-128°C at 2 mm Hg	[4]
Density	0.973 g/cm <sup>3</sup>	[4]
Flash Point	151.3°C	[4]

## Operational Plan: Handling Procedures

Adherence to the following step-by-step protocol is crucial for the safe handling of **1,4-Diphenylbutane-d4**.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.[5]

PPE Category	Item	Specification and Rationale
Eye and Face Protection	Chemical Splash Goggles	Must meet ANSI Z87.1 standards. Required to protect against splashes and dust.[6]
Face Shield	To be worn in addition to goggles when there is a significant risk of splashing.[6]	
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Double-gloving may be appropriate for larger quantities or prolonged handling.
Lab Coat	A flame-resistant lab coat is required to protect against spills and splashes.[6]	
Full-Length Pants and Closed-Toe Shoes	Required to ensure maximum skin coverage.[5][6]	
Respiratory Protection	Chemical Fume Hood	All handling of solid or dissolved 1,4-Diphenylbutane-d4 should occur within a certified chemical fume hood to minimize inhalation exposure.
Respirator	If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator may be necessary. Consult your EHS department.[7]	

## Experimental Protocol: Safe Handling

- Preparation: Before handling, ensure that the work area, specifically the chemical fume hood, is clean and uncluttered. Locate the nearest safety shower and eyewash station.

- Personal Protective Equipment (PPE) Check: Don all required PPE as specified in the table above.
- Weighing and Transfer:
  - Conduct all weighing and transfers of the solid compound within a chemical fume hood to prevent inhalation of dust particles.
  - Use a spatula for transfers and handle gently to avoid creating dust.
  - If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- During the Experiment:
  - Keep all containers with **1,4-Diphenylbutane-d4** sealed when not in use.
  - Clearly label all vessels containing the compound.
  - Handle in accordance with good industrial hygiene and safety practices.<sup>[8]</sup> Wash hands thoroughly after handling, before breaks, and at the end of the workday.<sup>[2][8]</sup>
- Spill Management:
  - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
  - Sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
  - For larger spills, evacuate the area and contact your institution's EHS department immediately.

## Disposal Plan

The disposal of **1,4-Diphenylbutane-d4** must comply with all local, state, and federal regulations. Improper disposal is prohibited.<sup>[9]</sup>

## Experimental Protocol: Waste Disposal

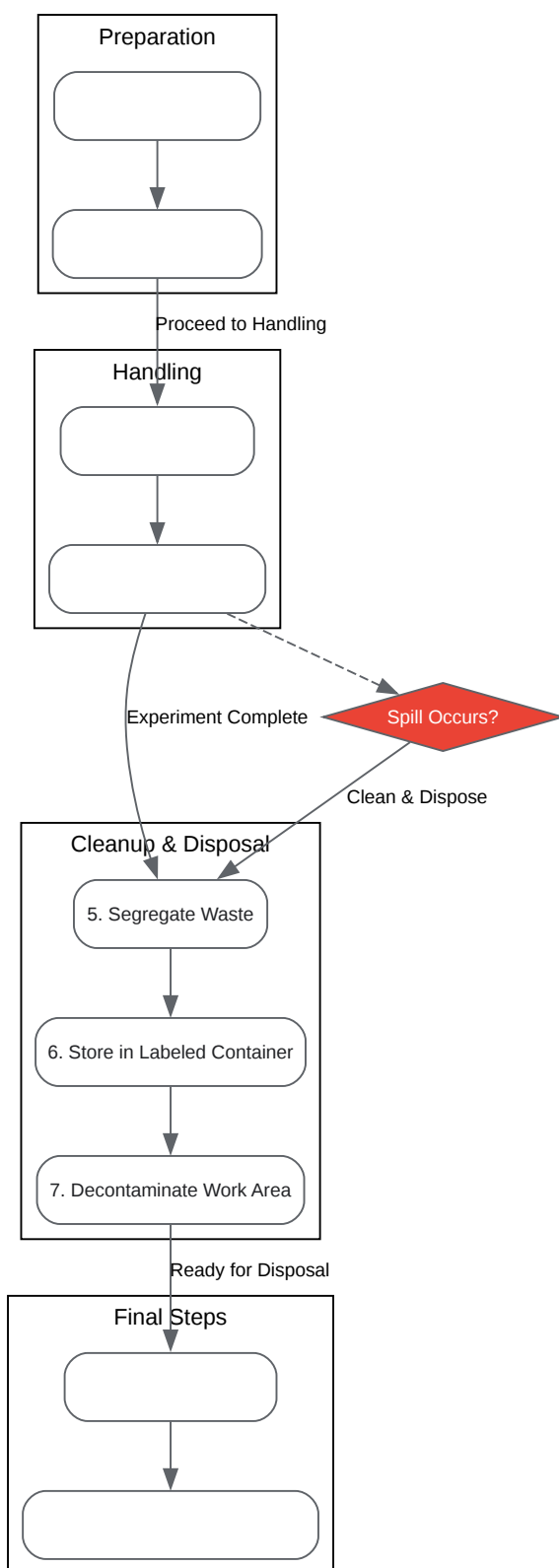
- Waste Identification: Treat all materials contaminated with **1,4-Diphenylbutane-d4** (e.g., gloves, absorbent materials, empty containers) as hazardous waste.[\[10\]](#)
- Waste Segregation:
  - Collect all waste containing **1,4-Diphenylbutane-d4** in a dedicated, sealed, and clearly labeled hazardous waste container.
  - Do not mix this waste with other waste streams unless permitted by your institution's EHS protocols.[\[10\]](#) It is good practice to segregate non-halogenated waste like this from halogenated waste streams.[\[10\]](#)
- Container Management:
  - Use a chemically compatible container with a secure, tight-fitting lid.[\[10\]](#)
  - Label the container with "Hazardous Waste" and the full chemical name: "**1,4-Diphenylbutane-d4**".
  - Keep the container closed at all times, except when adding waste.[\[10\]](#)
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area until it is collected by the EHS department.
- Disposal: The final disposal of the hazardous waste must be conducted by trained personnel through your institution's hazardous waste management program.[\[10\]](#) Under no circumstances should this chemical be disposed of down the drain.[\[10\]](#)

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Skin Contact	Remove contaminated clothing. Wash skin thoroughly with soap and water. If irritation occurs, seek medical attention. <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. <a href="#">[8]</a> <a href="#">[11]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[11]</a>

## Workflow for Handling 1,4-Diphenylbutane-d4

The following diagram illustrates the logical workflow for the safe handling and disposal of **1,4-Diphenylbutane-d4**.



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Caption: Workflow for Safe Handling and Disposal of **1,4-Diphenylbutane-d4**.

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## References

- 1. 1,4-Diphenylbutane | C<sub>16</sub>H<sub>18</sub> | CID 66182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. carlroth.com [carlroth.com]
- 3. 1,4-Diphenylbutane-d<sub>4</sub> [chembk.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. hazmatschool.com [hazmatschool.com]
- 6. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 7. gerpac.eu [gerpac.eu]
- 8. westliberty.edu [westliberty.edu]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. fishersci.com [fishersci.com]
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